Application Notes and Protocols: QX77 Stock Solution Preparation with DMSO

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Compound of Interest

Compound Name:	*QX77*
Cat. No.:	*B15587978*

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Introduction

QX77 is a potent activator of chaperone-mediated autophagy (CMA), a selective degradation pathway for soluble cytosolic proteins.[1][2][3] It functions by upregulating the expression of Lysosome-Associated Membrane Protein 2A (LAMP2A), a key receptor for this pathway.[1][4] Additionally, **QX77** has been shown to induce the upregulation of Rab11, a small GTPase involved in vesicle trafficking, and rescue trafficking deficiencies in certain disease models like cystinosis.[4][5] These characteristics make **QX77** a valuable tool for studying CMA-related cellular processes, including protein quality control, cellular stress responses, and the pathogenesis of various diseases.[6] This document provides detailed protocols for the preparation of **QX77** stock solutions using dimethyl sulfoxide (DMSO) for use in in vitro research applications.

Data Presentation

The following table summarizes the key quantitative data for **QX77**.

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Parameter	Value	Source(s)
Molecular Formula	$C_{16}H_{13}ClN_2O_2$	[1][7]
Molecular Weight	300.74 g/mol	[1][3][7]
CAS Number	1798331-92-6	[1][2][4]
Appearance	Solid	[7]
Solubility in DMSO	15 mg/mL (49.88 mM)	[1][3][4]
Storage of Powder	-20°C for up to 3 years	[1][3]
Storage of DMSO Stock Solution	-80°C for up to 1 year; -20°C for up to 1 month	[1]

Experimental Protocols

Materials

- **QX77** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM QX77 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro experiments. Adjustments can be made based on specific experimental needs.

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- Pre-weighing Preparation: Before opening, bring the vial of **QX77** powder to room temperature to prevent condensation of moisture, which can affect the compound's stability and solubility.

- Weighing **QX77**: Accurately weigh the desired amount of **QX77** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.0074 mg of **QX77** (Molecular Weight = 300.74 g/mol).

- Adding DMSO: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **QX77** powder. For the 1 mL of 10 mM solution example, add 1 mL of DMSO. It is crucial to use anhydrous or freshly opened DMSO as absorbed moisture can significantly reduce the solubility of **QX77**.[1][4]

- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound. If the compound does not fully dissolve, sonication can be used to aid dissolution.[3][4] Gentle warming to 37°C for a short period (e.g., 10 minutes) can also be employed, but avoid excessive heat.

- Visual Inspection: Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.

- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1] The aliquot volume will depend on the typical working concentrations for your experiments.

- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1]

General Workflow for In Vitro Cell-Based Assays

The following diagram illustrates a typical workflow for using the prepared **QX77** stock solution in a cell-based experiment.

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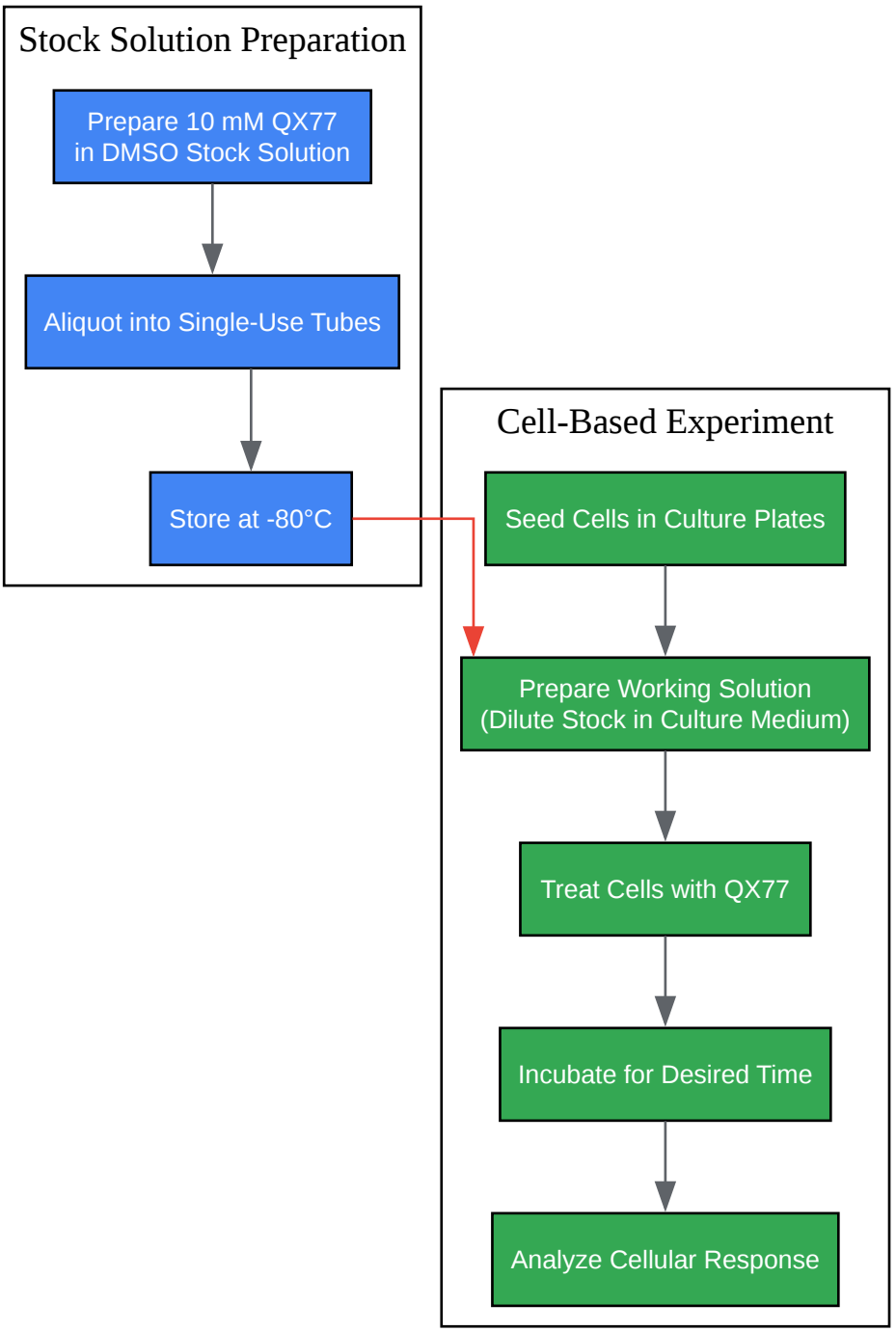

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Caption: Workflow for preparing and using **QX77** stock solution.

Signaling Pathway

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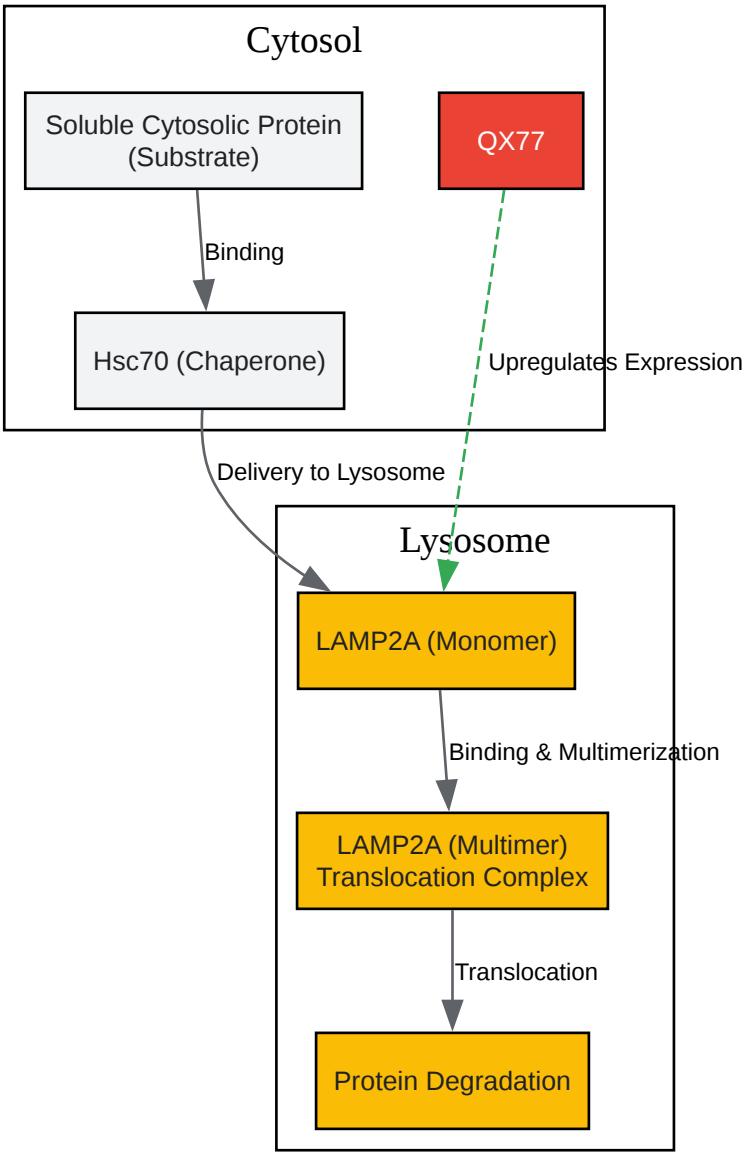
QX77 activates the Chaperone-Mediated Autophagy (CMA) pathway. The simplified diagram below illustrates the key steps of this pathway and the role of **QX77**.



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Caption: Simplified Chaperone-Mediated Autophagy (CMA) pathway.

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